

Essential Safety and Operational Guide for Handling 4-Fluoro-2-nitroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Fluoro-2-nitroaniline

Cat. No.: B1293508

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **4-Fluoro-2-nitroaniline**. It includes detailed operational and disposal plans to ensure safe laboratory practices.

Chemical Identifier:

- Name: **4-Fluoro-2-nitroaniline**
- CAS Number: 364-78-3
- Molecular Formula: $C_6H_5FN_2O_2$
- Molecular Weight: 156.11 g/mol

Hazard Identification and Classification

4-Fluoro-2-nitroaniline is a hazardous substance that requires careful handling. The primary hazards are summarized below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[1]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[1]
Skin Irritation	Category 2	H315: Causes skin irritation[1]
Eye Irritation	Category 2	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1]

Signal Word: Warning[1]

Hazard Pictogram:

- GHS07 (Exclamation Mark)[1]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[2] A face shield may be required for splash hazards.	Protects against dust particles and splashes that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber) inspected before use.[3][4] Follow proper glove removal technique.	Prevents skin contact, as the substance is harmful and causes skin irritation.
Body Protection	Laboratory coat. For larger quantities or risk of significant exposure, a chemical-resistant apron or suit is recommended.	Protects skin from accidental contact.
Respiratory Protection	A NIOSH-approved N95 dust mask or higher for handling solids.[5] If exposure limits are exceeded or irritation is experienced, a full-face respirator with appropriate cartridges should be used.[3]	Minimizes inhalation of harmful dust particles that can cause respiratory irritation.

Operational Plan: Step-by-Step Handling Procedure

All operations should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6]

1. Preparation:

- Ensure the work area is clean and uncluttered.
- Verify that an eyewash station and safety shower are readily accessible.[6]
- Confirm all necessary PPE is available and in good condition.

- Have spill control materials (e.g., absorbent pads, sand) available.

2. Weighing and Transfer:

- Handle as a solid to avoid generating dust.
- Use a spatula for transfers.
- If dissolving, add the solid slowly to the solvent.

3. Reaction and Use:

- Keep containers tightly closed when not in use.[\[3\]](#)[\[4\]](#)
- Avoid contact with incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[\[7\]](#)

4. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)[\[3\]](#)
- Decontaminate all equipment and the work surface.
- Remove and dispose of contaminated PPE in designated waste containers.

Emergency Procedures

Spill Response:

- Evacuate non-essential personnel from the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Avoid creating dust.
- Carefully sweep up the spilled solid and place it into a suitable, labeled container for disposal.[\[2\]](#)[\[6\]](#)
- Clean the spill area with a suitable solvent and then wash with soap and water.

- Prevent the spilled material from entering drains.[2][4]

First Aid Measures:

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[3][4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[3][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][4]

Disposal Plan

All waste containing **4-Fluoro-2-nitroaniline** must be treated as hazardous waste.

1. Waste Collection:

- Collect waste material in a clearly labeled, sealed, and appropriate container.
- Do not mix with other incompatible wastes.

2. Disposal Method:

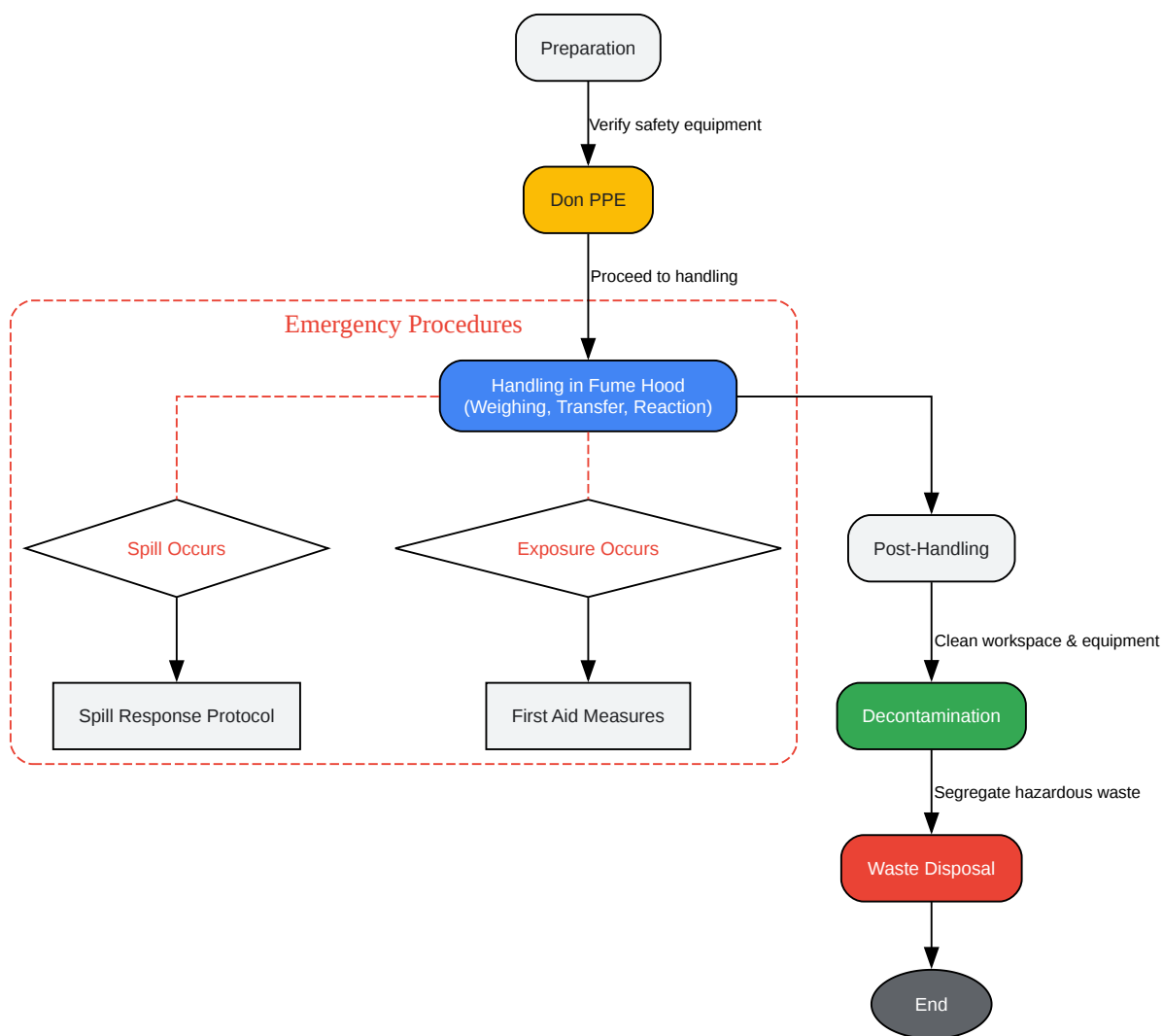
- Dispose of the waste through a licensed chemical waste disposal company.

- The material can be disposed of by controlled incineration with flue gas scrubbing.[3]
- Follow all local, state, and federal regulations for hazardous waste disposal.

3. Contaminated Packaging:

- Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning if possible.
- Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill, or incinerate if combustible.[3]

Workflow for Handling 4-Fluoro-2-nitroaniline



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Caption: Workflow for the safe handling and disposal of **4-Fluoro-2-nitroaniline**.

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